

Handling and storage of Butyl crotonate safely

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Compound of Interest

Compound Name: Butyl crotonate

Cat. No.: B3427411

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Technical Support Center: Butyl Crotonate

This guide provides essential safety information, troubleshooting advice, and answers to frequently asked questions for researchers, scientists, and drug development professionals working with **Butyl crotonate**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Butyl crotonate**?

A1: **Butyl crotonate** is a flammable liquid and vapor.^{[1][2][3][4]} Depending on the specific isomer and concentration, it can also cause serious eye irritation.^[3] It is crucial to handle it in a well-ventilated area and away from ignition sources.^{[1][5]}

Q2: What is the appropriate personal protective equipment (PPE) for handling **Butyl crotonate**?

A2: When handling **Butyl crotonate**, you should wear protective gloves, safety goggles with side-shields, and flame-retardant lab coats.^[5] In case of insufficient ventilation, a respirator may be necessary.^[5]

Q3: How should I properly store **Butyl crotonate**?

A3: Store **Butyl crotonate** in a tightly closed container in a cool, dry, and well-ventilated area.^{[1][5][6]} Keep it away from heat, sparks, open flames, and other ignition sources.^{[1][5]} Some sources also recommend storing it under an inert gas as it may be air-sensitive.^{[6][7]}

Q4: What materials are incompatible with **Butyl crotonate**?

A4: **Butyl crotonate** is incompatible with strong oxidizing agents.^[1] Contact with strong acids or bases can lead to hydrolysis.

Q5: How should I dispose of **Butyl crotonate** waste?

A5: Dispose of **Butyl crotonate** waste through a licensed professional waste disposal service.^[6] It should not be allowed to enter drains.^{[5][6]} As it is highly flammable, it may be incinerated in a chemical incinerator equipped with an afterburner and scrubber.^[6]

Troubleshooting Guide

Problem 1: My **Butyl crotonate** has a yellow tint, is it still usable?

- Possible Cause: A yellow tint may indicate the presence of impurities or degradation products. This could be due to improper storage, exposure to air, or age.
- Solution: While a slight discoloration may not affect all experiments, it is best to purify the **Butyl crotonate** before use, for example, by distillation. Always run a small-scale test reaction to see if the impurity affects the outcome of your experiment. For high-purity applications, it is recommended to use a fresh, unopened bottle.

Problem 2: My reaction with **Butyl crotonate** is giving a low yield.

- Possible Cause 1: Hydrolysis. **Butyl crotonate** can be hydrolyzed back to crotonic acid and butanol in the presence of strong acids or bases, or even trace amounts of water.
- Solution 1: Ensure all your reagents and solvents are dry. If your reaction conditions are acidic or basic, consider if this might be promoting hydrolysis of your ester.
- Possible Cause 2: Steric Hindrance. The reactivity of **Butyl crotonate** can be influenced by the isomeric structure of the butyl group (n-butyl, sec-butyl, tert-butyl). The bulky tert-butyl group, for example, can hinder reactions at the carbonyl center.
- Solution 2: You may need to use more forcing reaction conditions (e.g., higher temperature, longer reaction time) or a more reactive catalyst. Alternatively, consider if a different isomer of **Butyl crotonate** would be more suitable for your desired transformation.

- Possible Cause 3: Polymerization. Under certain conditions, such as in the presence of initiators, **Butyl crotonate** can polymerize.[5][6]
- Solution 3: Review your reaction conditions to ensure there are no unintentional initiators present. The presence of a viscous or solid material in your reaction flask could indicate polymerization.

Problem 3: I am observing an unexpected side product in my reaction.

- Possible Cause: **Butyl crotonate**'s double bond makes it susceptible to nucleophilic addition reactions. Your nucleophile might be adding to the double bond in addition to or instead of attacking the carbonyl group.
- Solution: The reaction conditions, particularly temperature and the nature of the nucleophile, can influence the regioselectivity of the attack. You may need to adjust your reaction parameters to favor the desired outcome. Consider consulting literature for similar reactions to find optimized conditions.

Quantitative Data

The physical and chemical properties of **Butyl crotonate** can vary depending on the isomer. The following table summarizes key data for different isomers.

Property	n-Butyl crotonate	sec-Butyl crotonate	tert-Butyl crotonate
CAS Number	7299-91-4	10371-45-6[7]	79218-15-8
Molecular Formula	C ₈ H ₁₄ O ₂	C ₈ H ₁₄ O ₂ [7]	C ₈ H ₁₄ O ₂
Molecular Weight	142.20 g/mol [3]	142.20 g/mol [4][8]	142.20 g/mol
Boiling Point	180 °C	166 °C[8]	82 °C / 97 mmHg[2]
Flash Point	64 °C[9]	57.4 °C[8]	23 °C[2]
Density	0.90 g/cm ³ [9]	0.89 g/cm ³	0.89 g/cm ³ [2]
Refractive Index	1.4320-1.4330	1.43	n ₂₀ /D 1.425

Experimental Protocols

General Protocol for Safe Handling of **Butyl Crotonate**

- **Preparation:** Before starting any experiment, ensure you have read and understood the Safety Data Sheet (SDS) for the specific **Butyl crotonate** isomer you are using. Work in a well-ventilated fume hood. Ensure that a safety shower and an eyewash station are readily accessible.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a flame-retardant lab coat.
- **Dispensing:** Ground and bond containers when transferring the liquid to prevent static discharge, which could be an ignition source.[5] Use non-sparking tools.[5]
- **During Reaction:** Keep the reaction vessel away from heat sources, sparks, and open flames.[1]
- **Spill Management:** In case of a small spill, absorb the liquid with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. For large spills, evacuate the area and follow your institution's emergency procedures.
- **Waste Disposal:** Collect all **Butyl crotonate** waste in a properly labeled, sealed container. Dispose of the waste according to your institution's and local regulations for flammable chemical waste.
- **Post-Handling:** Wash your hands thoroughly with soap and water after handling **Butyl crotonate**, even if you were wearing gloves.

Visualizations

Caption: Workflow for the safe handling of **Butyl crotonate**.

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